

Essential Safety and Operational Guidance for Handling 3-(2-Bromoethyl)piperidine

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)piperidine

Cat. No.: B15300678

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **3-(2-Bromoethyl)piperidine**. The following procedural guidance is based on the safety data for structurally similar compounds and is intended to ensure the safe execution of laboratory operations.

Hazard and Property Overview

While a specific Safety Data Sheet (SDS) for **3-(2-Bromoethyl)piperidine** was not identified, data for the closely related compound Piperidine provides a strong basis for hazard assessment. The primary hazards include flammability, acute toxicity (if swallowed, inhaled, or in contact with skin), and the potential to cause severe skin burns and eye damage.^{[1][2][3]}

Property	Data (for the related compound Piperidine)
Molecular Formula	C7H14BrN (for 3-(2-Bromoethyl)piperidine)
Molecular Weight	192.1 g/mol (for 3-(2-Bromoethyl)piperidine)
Boiling Point	228.4±13.0 °C (Predicted)
pKa	10.17±0.10 (Predicted)
GHS Hazard Statements	H225, H226, H302, H311 + H331, H314, H350, H360, H402

Note: Hazard statements are for Piperidine and related compounds and should be considered relevant to **3-(2-Bromoethyl)piperidine** due to structural similarities.

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory to mitigate the risks associated with handling **3-(2-Bromoethyl)piperidine**.

Required PPE

PPE Category	Specification
Hand Protection	Impervious gloves (e.g., nitrile or neoprene).
Eye Protection	Chemical safety goggles and a face shield.
Skin and Body	Flame-retardant, antistatic protective clothing. A lab coat is required at a minimum.
Respiratory	Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Donning and Doffing Procedure

- Donning:

1. Perform hand hygiene.
 2. Put on the lab coat.
 3. Put on the respirator (if required).
 4. Put on eye and face protection.
 5. Put on gloves.
- Doffing:
 1. Remove gloves.
 2. Perform hand hygiene.
 3. Remove the lab coat.
 4. Remove eye and face protection.
 5. Remove the respirator (if worn).
 6. Perform hand hygiene.

Operational Handling and Disposal Plan

Handling

- Engineering Controls: All work with **3-(2-Bromoethyl)piperidine** must be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as flammable vapors may be present.[\[1\]](#)[\[3\]](#)
- Safe Handling Practices:
 - Obtain special instructions before use.[\[1\]](#)[\[4\]](#)
 - Do not handle until all safety precautions have been read and understood.[\[1\]](#)[\[4\]](#)

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#) No smoking.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed in a designated corrosives area.[\[4\]](#)
- Store locked up.[\[4\]](#)
- Incompatible materials include strong oxidizing agents and bases.[\[4\]](#)

Disposal

- Dispose of contents and container to an approved waste disposal plant.[\[4\]](#)
- Do not allow the product to enter drains.[\[2\]](#)
- Follow all federal, state, and local regulations for hazardous waste disposal.

Emergency Procedures

Spills

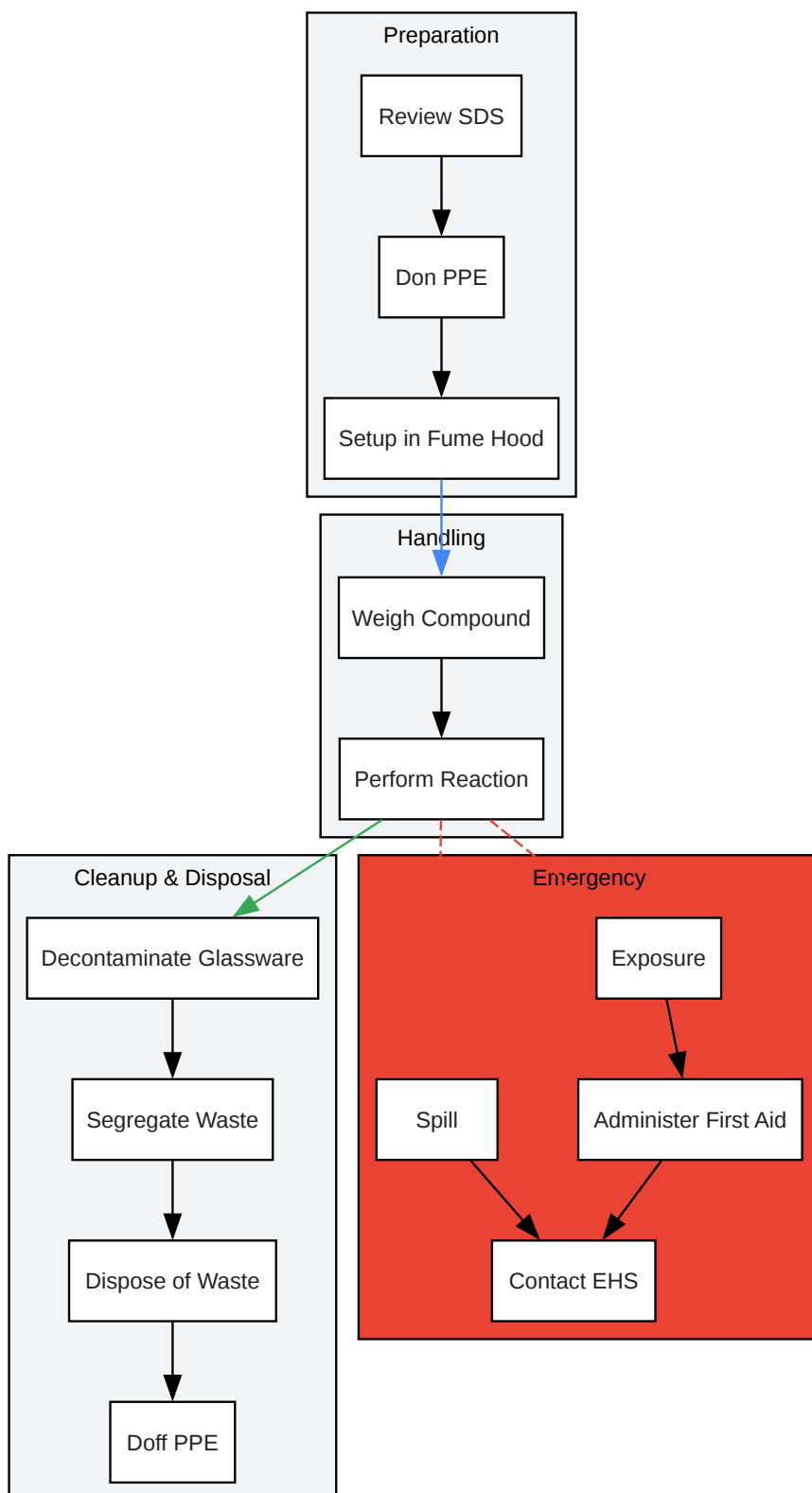
- Evacuate the area.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a suitable container for disposal.

- Clean the spill area thoroughly.

First Aid

- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Experimental Workflow Diagram



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Caption: Workflow for handling **3-(2-Bromoethyl)piperidine**.

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